

Commercial Suppliers and Availability of Telaprevir-d4: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Telaprevir-d4*

Cat. No.: *B12415673*

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This technical guide provides an in-depth overview of the commercial suppliers and availability of **Telaprevir-d4**, a deuterated internal standard crucial for the accurate quantification of the hepatitis C virus (HCV) NS3/4A protease inhibitor, Telaprevir. This document also outlines a typical experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Commercial Availability of Telaprevir-d4

Telaprevir-d4 is available from several specialized chemical suppliers that provide reference standards and research chemicals. The availability, purity, and offered quantities can vary between suppliers. Researchers are advised to contact the suppliers directly for the most current information and to request a certificate of analysis.

Supplier	Catalog Number (Example)	Available Quantities (Typical)	Purity (Typical)
Cayman Chemical	31317	250 µg	≥95%
Bertin Bioreagent	31317	250 µg	Not specified
InvivoChem	V81552	500 mg, 1 g	≥98%
Pharmaffiliates	PA STI 081270 ((R)- Telaprevir-d4)	Not specified	Not specified
LGC Standards	TRC-T015652- 0.25MG	0.25 mg	Not specified
Acanthus Research	TLP-16-001	Not specified	Not specified
BOC Sciences	Not specified	Not specified	Not specified

Experimental Protocol: Quantification of Telaprevir using Telaprevir-d4 by LC-MS/MS

The following is a synthesized experimental protocol based on published methodologies for the quantification of Telaprevir in biological matrices, such as human plasma, using a deuterated internal standard. While some studies specifically mention Telaprevir-d11, the principles and general procedure are applicable to **Telaprevir-d4**.

Materials and Reagents

- Telaprevir analytical standard
- **Telaprevir-d4** (internal standard)
- Human plasma (or other biological matrix)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid (FA), LC-MS grade

- Ammonium acetate, LC-MS grade
- Water, deionized and filtered
- Solid-phase extraction (SPE) cartridges or protein precipitation reagents

Sample Preparation

Effective sample preparation is critical to remove matrix interferences and ensure accurate quantification.

- Spiking of Internal Standard: To each 100 μ L of plasma sample, add a known concentration of **Telaprevir-d4** solution (e.g., 50 ng/mL in methanol). This early addition of the internal standard helps to correct for variability during the extraction process.[1][2][3]
- Protein Precipitation: A common method for plasma sample cleanup is protein precipitation. Add 3 volumes of cold acetonitrile to the plasma sample containing the internal standard. Vortex vigorously for 1-2 minutes to precipitate proteins.
- Centrifugation: Centrifuge the samples at high speed (e.g., 10,000 \times g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube for evaporation or direct injection, depending on the sensitivity required.
- Reconstitution: If the supernatant is evaporated, reconstitute the residue in a suitable mobile phase, such as 50:50 acetonitrile:water with 0.1% formic acid.

LC-MS/MS Instrumentation and Conditions

The following are typical starting conditions that may require optimization for specific instruments and applications.

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m) is commonly used.

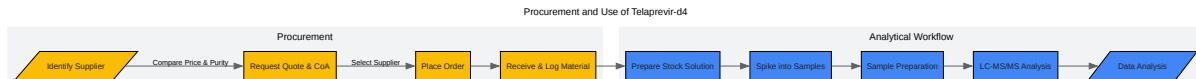
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium acetate.
- Mobile Phase B: Acetonitrile/Methanol (90:10, v/v) with 0.1% formic acid.
- Gradient Elution: A gradient from low to high organic mobile phase (B) is typically employed to separate Telaprevir from matrix components.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 - 10 μ L.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for Telaprevir and **Telaprevir-d4**.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Telaprevir	680.4	583.3
Telaprevir-d4	684.4	587.3

Data Analysis

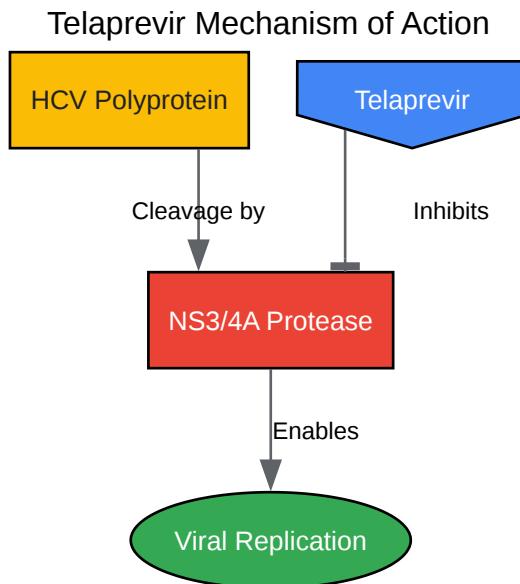
- Calibration Curve: Prepare a series of calibration standards by spiking known concentrations of Telaprevir into the blank biological matrix. Process these standards alongside the unknown samples.
- Quantification: The concentration of Telaprevir in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard (Telaprevir/**Telaprevir-d4**) and comparing this ratio to the calibration curve. The use of a stable isotope-labeled internal standard corrects for variations in sample extraction and matrix effects, leading to high accuracy and precision.[1][2][3]

Visualizations



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Caption: Workflow for procuring and using **Telaprevir-d4**.



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Caption: Telaprevir inhibits HCV NS3/4A protease.

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- To cite this document: BenchChem. [Commercial Suppliers and Availability of Telaprevir-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415673#commercial-suppliers-and-availability-of-telaprevir-d4]

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